

# Commercial Availability and Technical Profile of 3-Chloro-4'-fluoropropiophenone

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *2-Chloro-4'-fluoropropiophenone*

Cat. No.: *B134241*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, chemical properties, and synthetic considerations for 3-Chloro-4'-fluoropropiophenone (CAS No. 347-93-3). This compound is a valuable intermediate in the synthesis of various pharmaceuticals and agrochemicals. This document is intended to serve as a resource for researchers and professionals engaged in drug discovery and development.

## Chemical Identity and Properties

3-Chloro-4'-fluoropropiophenone is a halogenated aromatic ketone. Its structure features a propiophenone core with a chlorine atom on the propyl chain and a fluorine atom on the phenyl group.

Property	Value	Reference
CAS Number	347-93-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> ClFO	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	186.61 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
IUPAC Name	3-chloro-1-(4-fluorophenyl)propan-1-one	<a href="#">[5]</a> <a href="#">[8]</a>
Appearance	White to yellow crystals or powder	<a href="#">[1]</a> <a href="#">[8]</a>
Melting Point	46-49 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	103 °C at 3 mmHg	<a href="#">[1]</a>
Purity (by GC)	≥96%	<a href="#">[1]</a> <a href="#">[8]</a>
SMILES	FC1=CC=C(C=C1)C(=O)CCCI	<a href="#">[5]</a> <a href="#">[8]</a>
InChI Key	AAHQPLJUSLMHHR-UHFFFAOYSA-N	<a href="#">[5]</a> <a href="#">[8]</a>

## Commercial Availability

3-Chloro-4'-fluoropropiophenone is commercially available from several chemical suppliers. The typical purity offered is 96% or greater, as determined by Gas Chromatography (GC). It is generally sold in quantities ranging from grams to kilograms.

Supplier	Purity	Available Quantities
Thermo Scientific Chemicals	97%	5 g, 25 g, 100 g <a href="#">[8]</a>
Chem-Impex	≥96% (GC)	Inquire for details <a href="#">[1]</a>
Tokyo Chemical Industry (TCI)	>96.0% (GC)	Inquire for details
AK Scientific	Min. 98%	Inquire for details <a href="#">[6]</a>
Santa Cruz Biotechnology	Inquire for details	Inquire for details <a href="#">[7]</a>
Arctom Scientific	Inquire for details	5g and larger quantities upon request <a href="#">[4]</a>
ChemicalBook	98%	Inquire for details <a href="#">[2]</a>

## Applications in Research and Development

3-Chloro-4'-fluoropropiophenone is primarily utilized as a key intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[\[1\]](#) Its chemical structure allows for a variety of subsequent chemical modifications.

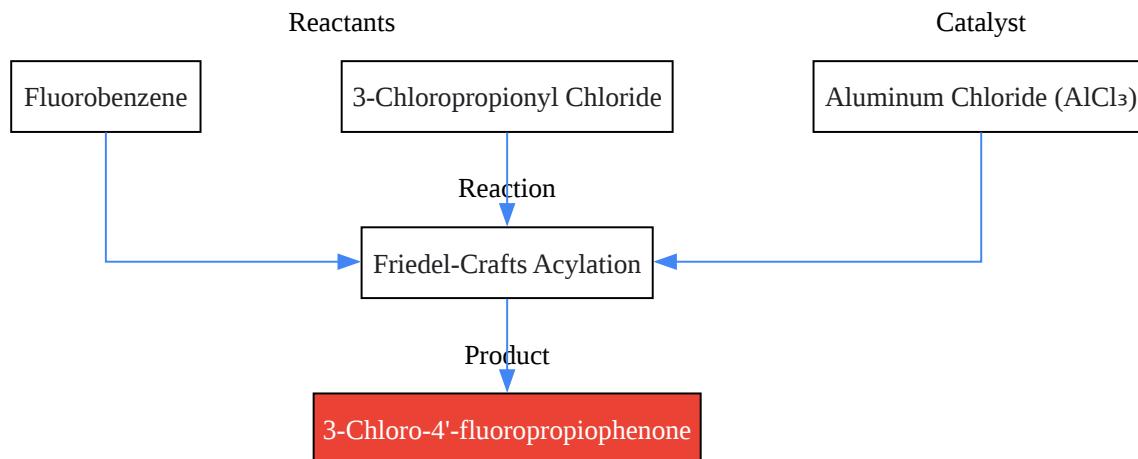
Key applications include:

- Pharmaceutical Synthesis: It serves as a building block for the development of novel therapeutic agents, including analgesics and anti-inflammatory drugs.[\[1\]](#)
- Agrochemical Synthesis: The compound is used in the formulation of new pesticides and herbicides.[\[1\]](#)
- Material Science: It is explored in the production of specialty polymers and resins.[\[1\]](#)

## Synthetic Pathway and Experimental Considerations

The synthesis of 3-Chloro-4'-fluoropropiophenone can be achieved through a Friedel-Crafts acylation reaction. This classic electrophilic aromatic substitution method involves the reaction of an acyl chloride with an aromatic compound in the presence of a Lewis acid catalyst.

A plausible synthetic route is the reaction of fluorobenzene with 3-chloropropionyl chloride, catalyzed by aluminum chloride ( $\text{AlCl}_3$ ).



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for 3-Chloro-4'-fluoropropiophenone.

## General Experimental Protocol for Friedel-Crafts Acylation:

The following is a generalized protocol based on the principles of Friedel-Crafts acylation. Specific conditions may need to be optimized.

### Materials:

- Fluorobenzene
- 3-Chloropropionyl chloride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Anhydrous dichloromethane (DCM) or another suitable solvent

- Hydrochloric acid (HCl), aqueous solution
- Sodium bicarbonate (NaHCO<sub>3</sub>), aqueous solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask, addition funnel, condenser, magnetic stirrer, and other standard laboratory glassware

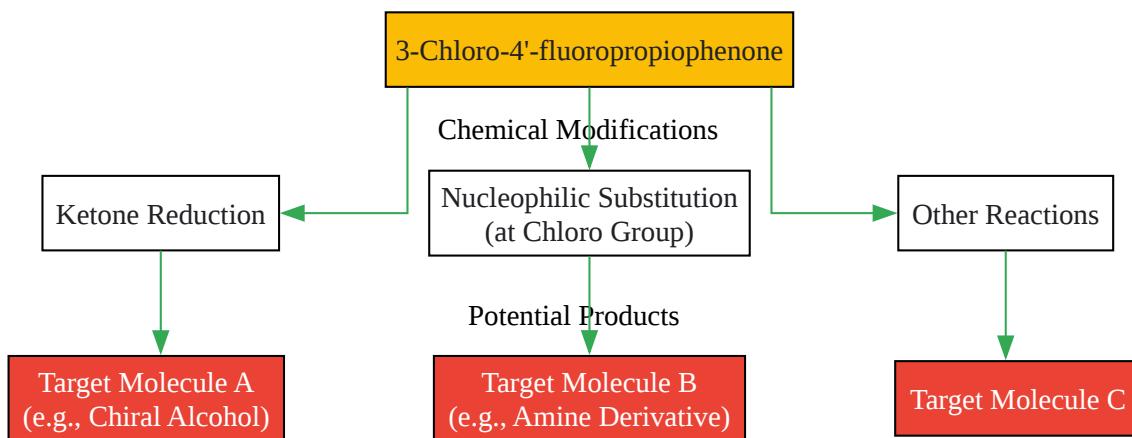
**Procedure:**

- **Reaction Setup:** A flame-dried round-bottom flask equipped with a magnetic stirrer, an addition funnel, and a condenser with a drying tube is charged with anhydrous aluminum chloride and anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Acyl Chloride:** 3-Chloropropionyl chloride is dissolved in anhydrous dichloromethane and added dropwise to the stirred suspension of aluminum chloride at a controlled temperature (typically 0 °C).
- **Addition of Aromatic Compound:** Fluorobenzene is then added dropwise to the reaction mixture, maintaining the low temperature.
- **Reaction:** The reaction mixture is allowed to warm to room temperature and stirred for several hours until the reaction is complete (monitored by TLC or GC).
- **Work-up:** The reaction is quenched by carefully pouring the mixture over crushed ice and then adding a dilute solution of hydrochloric acid.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed with a saturated solution of sodium bicarbonate and then with brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.

- Purification: The crude 3-Chloro-4'-fluoropropiophenone can be purified by recrystallization or column chromatography.

## Logical Workflow for Use as a Chemical Intermediate

As a chemical intermediate, 3-Chloro-4'-fluoropropiophenone is the starting point for the synthesis of more complex target molecules. The workflow typically involves modification of the ketone or the chloro group.



[Click to download full resolution via product page](#)

Caption: Workflow for the use of 3-Chloro-4'-fluoropropiophenone.

## Safety and Handling

A Safety Data Sheet (SDS) should be consulted before handling this compound.<sup>[3]</sup> Standard laboratory safety practices should be followed, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. The compound should be handled in a well-ventilated area or a fume hood.<sup>[3]</sup>

Hazard Statements:

- Harmful if swallowed.[3]
- Causes skin irritation.[3]
- Causes serious eye irritation.[3]
- May cause respiratory irritation.[3]

#### Precautionary Statements:

- Avoid breathing dust.[3]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- IF ON SKIN: Wash with plenty of water.

This technical guide is intended for informational purposes only and should not be considered a substitute for a thorough literature search and experimental validation. Researchers should always consult the relevant safety data sheets and perform a risk assessment before working with this or any other chemical.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-CHLORO-4'-FLUOROPROPIONOPHENONE | 347-93-3 [chemicalbook.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. arctomsci.com [arctomsci.com]
- 5. B21891.14 [thermofisher.com]
- 6. 347-93-3 3-Chloro-4'-fluoropropiophenone AKSci D519 [aksci.com]

- 7. scbt.com [scbt.com]
- 8. B21891.06 [thermofisher.com]
- To cite this document: BenchChem. [Commercial Availability and Technical Profile of 3-Chloro-4'-fluoropropiophenone]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b134241#commercial-availability-of-2-chloro-4-fluoropropiophenone>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)